

TRFS-red Fluorescent Probe: A Technical Guide for Researchers

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Compound of Interest

Compound Name: TRFS-red

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This technical guide provides an in-depth overview of the core properties and applications of the **TRFS-red** fluorescent probe, a selective "off-on" sensor for thioredoxin reductase (TrxR). Designed for researchers, scientists, and drug development professionals, this document details the probe's mechanism of action, photophysical characteristics, and experimental protocols for its use in cellular imaging.

Core Properties and Mechanism of Action

TRFS-red is a fluorescent probe that exhibits a significant increase in fluorescence intensity upon reaction with thioredoxin reductase, a key enzyme in cellular redox homeostasis. This "off-on" mechanism is initiated by the cleavage of a disulfide bond within the probe's structure by TrxR. This initial reaction is followed by an intramolecular cyclization, which releases a highly fluorescent red-emitting species. This mechanism is analogous to that of its predecessor, TRFS-green.[1] The probe has been successfully used for imaging TrxR activity in living cells, with the resulting red fluorescence being predominantly localized in the cytosol.[2]

Compared to the earlier TRFS-green, **TRFS-red** offers an improved response rate, reaching a plateau in approximately 1.5 to 2 hours, and a significantly higher fluorescence signal increase

of about 90-fold.[3] It demonstrates good selectivity for TrxR over other biological thiols such as glutathione (GSH), with a calculated selectivity of 12.8-fold.[3][4]

Photophysical Data Summary

The key photophysical properties of the **TRFS-red** fluorescent probe are summarized in the table below. This data is essential for designing and executing experiments, as well as for the interpretation of results.

Property	Value	Reference(s)
Excitation Wavelength (λ_{ex})	~615 nm	
Emission Wavelength (λ_{em})	~660 nm	
Molar Extinction Coefficient (ϵ)	Data not available in searched literature.	
Quantum Yield (Φ)	Data not available in searched literature.	
Fluorescence Increase	~90-fold	
Response Time	~1.5 - 2 hours to plateau	
Selectivity	12.8-fold over GSH	

Signaling Pathway and Activation Mechanism

The activation of **TRFS-red** by thioredoxin reductase involves a two-step process. The following diagram illustrates this signaling pathway.



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Activation mechanism of the **TRFS-red** probe by Thioredoxin Reductase (TrxR).

Experimental Protocols

In Vitro Assay for Thioredoxin Reductase Activity

This protocol describes the use of **TRFS-red** to measure the activity of purified thioredoxin reductase in a cell-free system.

Materials:

- **TRFS-red** probe
- Purified thioredoxin reductase (TrxR)
- NADPH
- TE Buffer (50 mM Tris-HCl, 1 mM EDTA, pH 7.4)
- 96-well microplate
- Fluorescence microplate reader

Procedure:

- Prepare a stock solution of **TRFS-red** in a suitable solvent (e.g., DMSO).
- In a 96-well plate, prepare the reaction mixture containing TE buffer, NADPH (final concentration, e.g., 200 μ M), and purified TrxR (final concentration, e.g., 50 nM).
- Initiate the reaction by adding **TRFS-red** to the reaction mixture to a final concentration of 10 μ M.
- Immediately measure the fluorescence intensity at an excitation wavelength of \sim 615 nm and an emission wavelength of \sim 660 nm.
- Monitor the increase in fluorescence over time at 37°C. The rate of fluorescence increase is proportional to the TrxR activity.

Live Cell Imaging of Thioredoxin Reductase in HeLa Cells

This protocol provides a general guideline for the visualization of TrxR activity in live HeLa cells using the **TRFS-red** probe.

Materials:

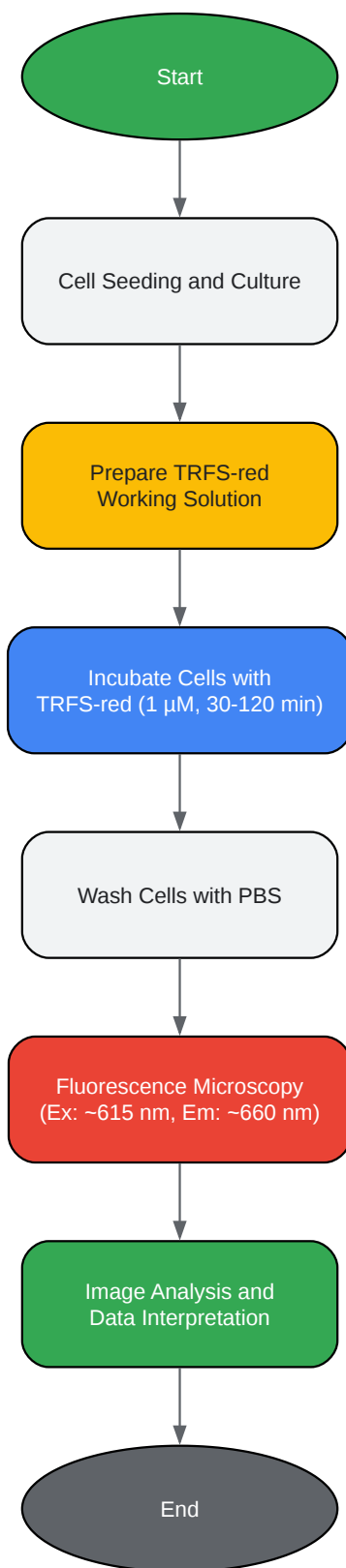
- HeLa cells
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **TRFS-red** probe
- Phosphate-buffered saline (PBS)
- Fluorescence microscope with appropriate filter sets

Procedure:

- Seed HeLa cells in a suitable imaging dish (e.g., glass-bottom dish) and culture until they reach the desired confluency.
- Prepare a working solution of **TRFS-red** in cell culture medium. A final concentration of 1 μM is recommended.
- Remove the culture medium from the cells and wash once with pre-warmed PBS.
- Add the **TRFS-red** working solution to the cells and incubate for 30 to 120 minutes at 37°C in a CO₂ incubator.
- After incubation, wash the cells twice with pre-warmed PBS to remove any excess probe.
- Add fresh, pre-warmed culture medium or PBS to the cells.
- Image the cells using a fluorescence microscope equipped with filters appropriate for red fluorescence (Excitation: ~615 nm, Emission: ~660 nm).

Experimental Workflow

The following diagram outlines a typical experimental workflow for utilizing the **TRFS-red** probe in live cell imaging experiments.



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References

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